

Palbociclib Isethionate chemical structure and properties

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Compound of Interest

Compound Name: Palbociclib Isethionate

Cat. No.: B1678292

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An In-depth Technical Guide to **Palbociclib Isethionate**: Chemical Structure, Properties, and Mechanism of Action

Introduction

Palbociclib, developed by Pfizer under the brand name Ibrance, is a highly selective, orally available inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6).[1][2] As the isethionate salt, it possesses favorable pharmaceutical properties for clinical use.[3] Palbociclib was the first CDK4/6 inhibitor to receive FDA approval, initially in 2015, for the treatment of hormone receptor (HR)-positive, human epidermal growth factor receptor 2 (HER2)-negative advanced or metastatic breast cancer.[3][4] Its mechanism of action revolves around the critical role of CDK4/6 in regulating the cell cycle, specifically the transition from the G1 (Gap 1) to the S (Synthesis) phase.[5] This document provides a comprehensive technical overview of **Palbociclib Isethionate**, detailing its chemical and physical properties, mechanism of action, and key experimental protocols for its characterization.

Chemical Structure and Physicochemical Properties

Palbociclib Isethionate is the 2-hydroxyethanesulfonic acid salt of the active pharmaceutical ingredient, Palbociclib.[3][5] The salt form enhances the compound's properties for formulation and administration.[3]

Table 1: Chemical Identifiers and Formula of **Palbociclib Isethionate**

Identifier	Value
IUPAC Name	6-acetyl-8-cyclopentyl-5-methyl-2-[[5-(piperazin-1-yl)pyridin-2-yl]amino}pyrido[2,3-d]pyrimidin-7(8H)-one;2-hydroxyethane-1-sulfonic acid[1][5]
CAS Number	827022-33-3[6][7][8]
Molecular Formula	C ₂₆ H ₃₅ N ₇ O ₆ S (Combined) C ₂₄ H ₂₉ N ₇ O ₂ (Palbociclib Base) · C ₂ H ₆ O ₄ S (Isethionic Acid)[1][3][5]
Molecular Weight	573.67 g/mol [1][3][5]
Canonical SMILES	<chem>CC1=C(C(=O)N(C2=NC(=NC=C12)NC3=NC=C(C=C3)N4CCNCC4)C5CCCC5)C(=O)C.C(CS(=O)(=O)O)O</chem> [5]
InChI Key	LYYVFHRFIJKPOV-UHFFFAOYSA-N[1][3]

Table 2: Physicochemical Properties of Palbociclib and its Isethionate Salt

Property	Value	Notes
Solubility		
Water	≥26.8 mg/mL[6]; 10 mg/mL (warmed)[7][8]; 50 mg/mL (with ultrasonic)[9]	The solubility of the free base is pH-dependent, being soluble at low pH (2.1-4.5) and poorly soluble (9 µg/mL) at pH 7.9. [10]
DMSO	≥28.7 mg/mL[6]; 38.6 mg/mL[8]; 10 mg/mL (with ultrasonic)[9]	
Ethanol	Insoluble[6][7][8]	
Dissociation Constants (pKa)		
For Palbociclib free base		
pKa 1	~7.3 - 7.4[4][10]	Attributed to the secondary piperazine nitrogen.[4][10]
pKa 2	~3.9 - 4.1[4][10]	Attributed to the pyridine nitrogen.[4][10]
Strongest Acidic (Computed)	11.34[3]	For Palbociclib Isethionate
Strongest Basic (Computed)	8.86[3]	For Palbociclib Isethionate
Other Properties		
Melting Point	263-266 °C[4]	For Palbociclib free base.
Appearance	Yellow to pale yellow powder[7]	
Hydrogen Bond Donor Count	4[11]	
Hydrogen Bond Acceptor Count	12[11]	
Rotatable Bond Count	7[3][11]	

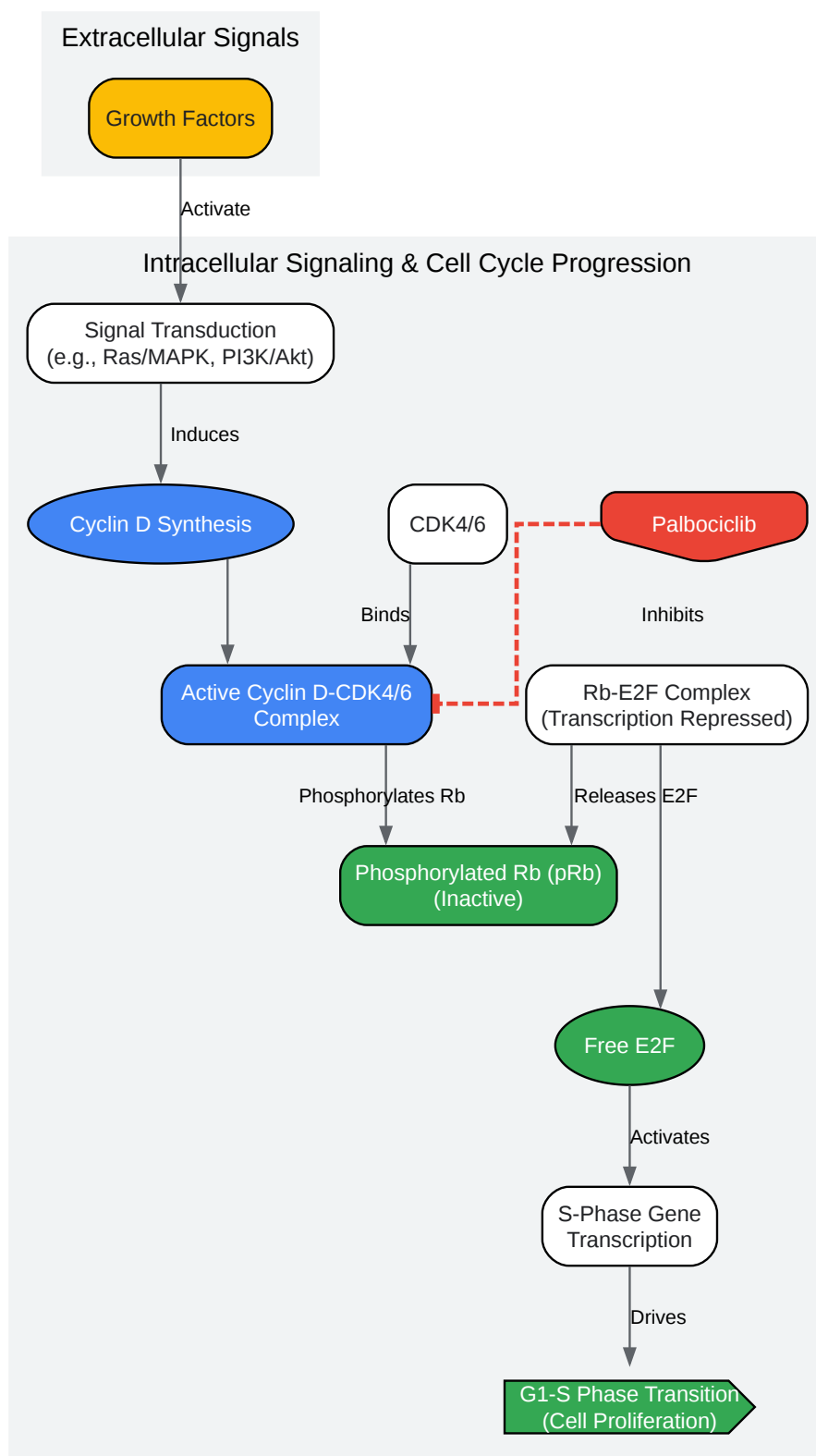
Mechanism of Action: Inhibition of the CDK4/6-Rb Pathway

Palbociclib is a potent and highly selective inhibitor of CDK4 and CDK6.[12] These kinases are fundamental regulators of the cell cycle, specifically controlling the G1-S phase transition.[13]

In many cancer types, the CDK4/6 pathway is hyperactivated, leading to uncontrolled cell proliferation.[5] The mechanism of action is as follows:

- **Activation of CDK4/6:** In response to mitogenic signals, D-type cyclins (Cyclin D1, D2, D3) are synthesized and form complexes with CDK4 and CDK6.[13]
- **Phosphorylation of Rb:** The active Cyclin D-CDK4/6 complexes phosphorylate the Retinoblastoma tumor suppressor protein (Rb).[5][13][14]
- **Release of E2F:** Phosphorylation of Rb causes it to dissociate from the E2F family of transcription factors.[13]
- **G1-S Transition:** Once liberated, E2F activates the transcription of genes required for DNA replication and progression into the S phase.[15]

Palbociclib selectively binds to the ATP-binding pocket of CDK4 and CDK6, preventing the phosphorylation of Rb.[1][5] This maintains Rb in its active, hypophosphorylated state, where it remains bound to E2F.[14] The sequestration of E2F prevents the transcription of S-phase genes, thereby inducing a G1 cell cycle arrest and suppressing tumor cell proliferation.[1][5][15] The efficacy of Palbociclib is contingent upon the presence of a functional Rb protein.[13][14]



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